

Application Notes and Protocols for the Analytical Detection of ONT-993

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ONT-993

Cat. No.: B8770055

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Introduction

ONT-993 is an aliphatic hydroxylated metabolite of the HER2 inhibitor Tucatinib.^{[1][2]} It is recognized for its inhibitory effects on cytochrome P450 enzymes, specifically CYP2D6 (with an IC₅₀ of 7.9 µM) and metabolism-dependent inactivation of CYP3A (with a KI of 1.6 µM).^{[1][3][4]} As a significant metabolite, the accurate quantification of **ONT-993** in biological matrices is crucial for pharmacokinetic, pharmacodynamic, and drug-drug interaction studies during the development of its parent drug, Tucatinib.

This document provides detailed application notes and protocols for the analytical detection of **ONT-993**, primarily focusing on a robust and sensitive Liquid Chromatography with tandem mass spectrometry (LC-MS/MS) method. While specific validated methods for **ONT-993** are not widely published, the following protocols are based on established principles for the quantitative analysis of small molecules in biological samples.

Quantitative Data Summary

The following tables represent typical data that would be generated during the validation of an LC-MS/MS method for **ONT-993**. These values are illustrative and should be determined experimentally.

Table 1: **ONT-993** Calibration Curve Parameters

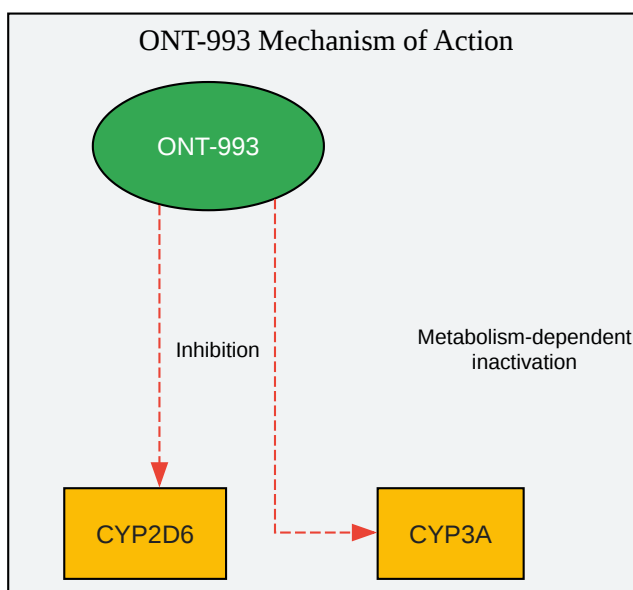
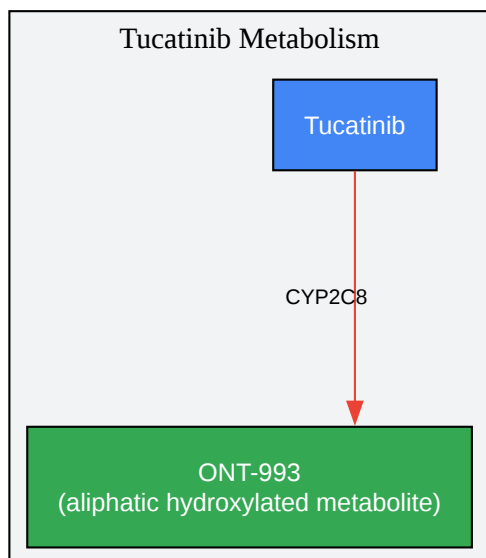
Parameter	Value
Linear Range	1 - 1000 ng/mL
Correlation Coefficient (r^2)	> 0.995
Regression Equation	$y = mx + c$
Weighting	$1/x^2$

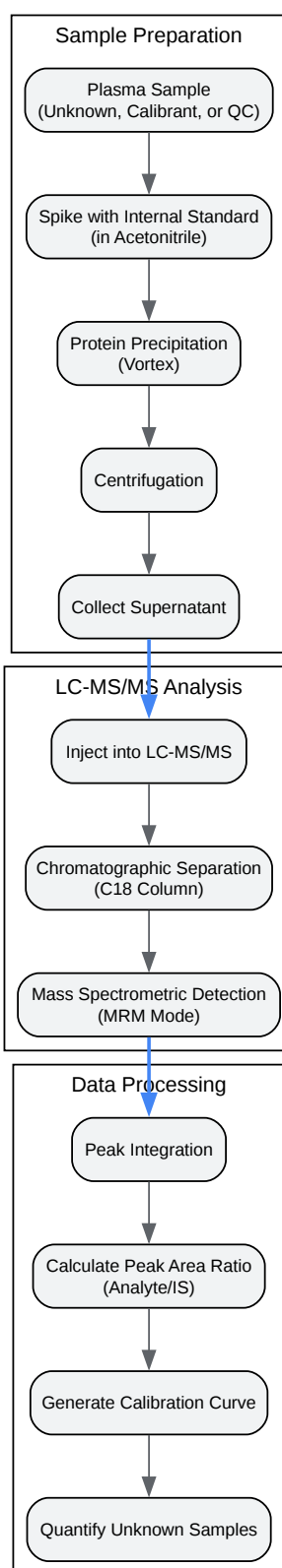
Table 2: Precision and Accuracy of Quality Control (QC) Samples

QC Level	Concentration (ng/mL)	Intra-day Precision (%CV)	Inter-day Precision (%CV)	Accuracy (% Recovery)
Lower Limit of Quantification (LLOQ)	1	< 15%	< 15%	85 - 115%
Low QC (LQC)	3	< 15%	< 15%	85 - 115%
Medium QC (MQC)	100	< 15%	< 15%	85 - 115%
High QC (HQC)	800	< 15%	< 15%	85 - 115%

Signaling Pathway and Metabolic Context

ONT-993 is a product of the metabolism of Tucatinib, primarily mediated by the CYP2C8 enzyme. Its own mechanism of action involves the inhibition of other key metabolic enzymes, CYP2D6 and CYP3A. Understanding this pathway is critical for interpreting pharmacokinetic data and potential drug interactions.





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Address: 3281 E Guasti Rd

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